

An In-depth Technical Guide to NSC 245214

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 245214

Cat. No.: B164218

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Abstract

NSC 245214 is a chemical compound identified as 2-(3,5-dinitro-2-thienyl)-cyclohexanone. Despite its availability as a biochemical reagent, publicly accessible scientific literature lacks in-depth studies on its biological activity, mechanism of action, and specific signaling pathways. This guide provides a comprehensive summary of the available structural and chemical data for **NSC 245214**. Due to the limited research, this document will focus on the definitive identification and chemical properties of the compound, while also highlighting the current knowledge gap regarding its biological function.

Chemical Structure and Identification

Initial investigations into the structure of **NSC 245214** revealed conflicting information across various databases. Through systematic verification, the correct chemical identity has been definitively established.

Confirmed Structure: 2-(3,5-dinitro-2-thienyl)-cyclohexanone

Table 1: Compound Identification

Identifier	Value	Source
NSC Number	245214	N/A
CAS Number	31554-45-7	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₅ S	[1][2]
Synonyms	2-(3,5-dinitro-2-thienyl)-cyclohexanone	[1]

Table 2: Physicochemical Properties

Property	Value	Source
Molecular Weight	270.26 g/mol	[2]
Appearance	Crystalline solid	

Biological Activity and Mechanism of Action

Extensive searches of scientific literature and chemical databases did not yield any specific information regarding the biological activity or mechanism of action of **NSC 245214**. It is broadly classified as a "biochemical reagent" or a "dinitrothiophene derivative" by commercial suppliers.[1][2] This classification suggests its use in laboratory research, but no peer-reviewed studies detailing its application, efficacy, or cellular targets were identified.

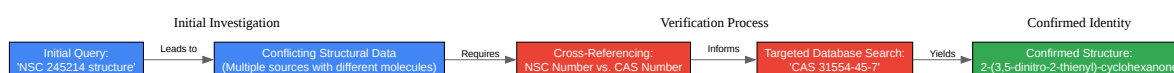
The absence of published research on **NSC 245214** means that there is no data available to describe its effects on signaling pathways, nor are there established experimental protocols for its use in biological systems.

Experimental Protocols

A thorough review of scientific literature revealed no published studies that provide detailed experimental protocols for the use of **NSC 245214** in biological assays or in vivo models. While the compound is available for research purposes, its specific applications and the methodologies for its use have not been documented in accessible scientific literature.

Visualization of the Identification Workflow

Given the lack of data on signaling pathways, a diagram illustrating the workflow to definitively identify the structure of **NSC 245214** is provided below. This highlights the critical initial step in the analysis of any research compound.



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Workflow for the structural identification of **NSC 245214**.

Conclusion

NSC 245214 is chemically defined as 2-(3,5-dinitro-2-thienyl)-cyclohexanone. While this compound is available to the research community, there is a significant lack of published data on its biological effects. This guide consolidates the available structural information to serve as a foundational reference. Further research is required to elucidate the biological activity, mechanism of action, and potential therapeutic applications of **NSC 245214**. Professionals in drug development and research are encouraged to consider this compound as a novel chemical entity that warrants primary investigation to uncover its biological function.

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References

- 1. Cyclohexanone,2-(3,5-dinitro-2-thienyl)- | 31554-45-7 [chemicalbook.com]

- 2. file.medchemexpress.com [file.medchemexpress.com]
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